

Application Note: Protocol for Preparing Dodecane-d26 Stock Solutions

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Compound of Interest

Compound Name: **Dodecane-d26**

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Abstract: This document provides a detailed protocol for the preparation of stock solutions of **Dodecane-d26** (Perdeuterated dodecane). **Dodecane-d26** is a stable, isotopically labeled analog of dodecane, commonly used as an internal standard or tracer for quantitative analysis in techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This guide outlines the necessary materials, safety precautions, and a step-by-step methodology for preparing **Dodecane-d26** stock solutions.

Physicochemical and Safety Data

Dodecane-d26 is a colorless liquid that is stable under recommended storage conditions.^[2] It is a non-polar compound, making it practically insoluble in water but soluble in many organic solvents.^[3] Key properties and safety information are summarized below.

Table 1: Properties of **Dodecane-d26**

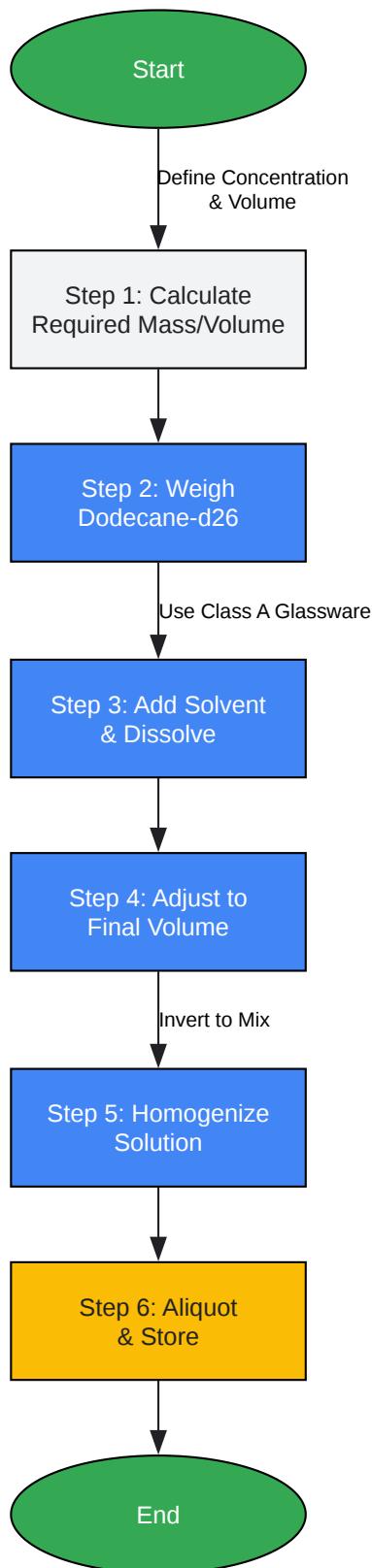
Property	Value	References
Chemical Formula	$CD_3(CD_2)_{10}CD_3$	[4]
Molecular Weight	196.50 g/mol	[4]
CAS Number	16416-30-1	
Appearance	Colorless liquid oil	
Density	0.864 g/mL at 25 °C	
Melting Point	-9.6 °C	
Boiling Point	215-217 °C	
Flash Point	71 °C (159.8 °F) - closed cup	
Solubility	Insoluble in water. Soluble in non-polar solvents (hexane, toluene) and DMSO.	
Storage	Pure form: -20°C (3 years). In solvent: -80°C (6 months), -20°C (1 month).	

Safety Precautions:

- **Handling:** Work in a well-ventilated area or a chemical fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- **Fire Safety:** **Dodecane-d26** is a combustible liquid. Keep away from heat, sparks, open flames, and other ignition sources. Use explosion-proof equipment and take precautionary measures against static discharge.
- **Incompatibilities:** Avoid contact with strong oxidizing agents.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Experimental Workflow

The overall process for preparing a **Dodecane-d26** stock solution follows a logical sequence of calculation, weighing, dissolution, and final storage.



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Caption: Workflow for **Dodecane-d26** stock solution preparation.

Experimental Protocol

This protocol provides a detailed method for preparing a stock solution of **Dodecane-d26**. An example is given for a 10 mM solution in an appropriate organic solvent (e.g., isooctane, chloroform, or DMSO).

Materials and Equipment:

- **Dodecane-d26** (CAS: 16416-30-1)
- High-purity solvent (e.g., DMSO, Chloroform-d, Hexane)
- Class A volumetric flasks
- Calibrated micropipettes and tips
- Analytical balance (readable to at least 0.1 mg)
- Glass vials with PTFE-lined caps
- Vortex mixer or sonicator
- PPE (safety glasses, gloves, lab coat)

Protocol Steps:

Part A: Pre-Preparation Calculations

- Calculate Mass from Molarity: Determine the mass of **Dodecane-d26** required for your desired concentration and volume using the formula:
 - Mass (g) = Concentration (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Example for 10 mL of a 10 mM solution: Mass (g) = 0.010 mol/L × 0.010 L × 196.50 g/mol = 0.01965 g (or 19.65 mg)

- Calculate Volume from Mass (for liquid transfer): Use the density to determine the volume of **Dodecane-d26** to pipette.
 - Volume (μL) = Mass (mg) / Density (mg/ μL)
 - Note: 1 g/mL = 1 mg/ μL
 - Example using the mass calculated above: Volume (μL) = 19.65 mg / 0.864 mg/ μL = 22.74 μL

Part B: Stock Solution Preparation (Example: 10 mL of 10 mM Solution)

- Preparation: Allow the **Dodecane-d26** vial and the chosen solvent to equilibrate to ambient temperature. Ensure all glassware is clean and dry. To minimize water contamination, especially with hygroscopic solvents like DMSO, oven-dry glassware and handle solvents under an inert atmosphere (e.g., nitrogen or argon).
- Weighing:
 - Place a clean, dry glass vial on the analytical balance and tare it.
 - Using a calibrated micropipette, carefully transfer the calculated volume (e.g., 22.74 μL) of **Dodecane-d26** into the vial.
 - Record the exact mass of the **Dodecane-d26** added. This mass should be used for the final, precise concentration calculation.
- Dissolution:
 - Add approximately 7-8 mL of the selected solvent to the vial containing the **Dodecane-d26**.
 - Cap the vial and vortex thoroughly. If needed, use a sonicator to ensure complete dissolution.
- Final Volume Adjustment:
 - Quantitatively transfer the contents of the vial into a 10 mL Class A volumetric flask.

- Rinse the vial 2-3 times with a small amount of the solvent, transferring the rinsate into the volumetric flask each time to ensure all the **Dodecane-d26** is transferred.
- Carefully add the solvent to the flask until the bottom of the meniscus touches the calibration mark.

- Homogenization:
 - Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is completely homogeneous.

Part C: Storage and Handling

- Transfer and Labeling: Aliquot the final stock solution into smaller, clearly labeled vials with PTFE-lined caps. Label with the compound name (**Dodecane-d26**), the exact concentration, the solvent used, and the preparation date.
- Storage: Store the stock solution vials upright in a tightly sealed container. For long-term stability, store at -80°C (stable for up to 6 months) or -20°C (stable for up to 1 month).
- Usage: When using the solution, allow it to thaw completely and equilibrate to room temperature before opening. Vortex briefly to ensure homogeneity before use. Avoid repeated freeze-thaw cycles, which can degrade the product.

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